

# potential off-target effects of MS453 in experiments

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## Compound of Interest

Compound Name: MS453  
Cat. No.: B1191808

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## Technical Support Center: MS453

It appears there may be a misunderstanding regarding the nature of **MS453**. Our current information indicates that **MS453** is an industrial product, specifically a large haulage tire manufactured by MAXAM Tires.<sup>[1][2][3][4]</sup> As such, the concept of "off-target effects" in a biological or pharmaceutical context, such as those investigated in cellular and molecular biology experiments, does not apply to this product.

Off-target effects are unintended interactions of a drug or therapeutic agent with proteins or molecules other than its intended target, which can lead to unforeseen biological consequences and side effects. This is a critical consideration in drug development and molecular biology research.

Given that **MS453** is a tire, we are unable to provide information on its potential off-target effects in biological experiments, including troubleshooting guides, FAQs, data on signaling pathways, or experimental protocols, as these are not relevant to its designated use.

If you are working with a similarly named compound in a research setting, please verify the exact name and designation of the molecule to ensure you are accessing the correct

information. Accurate identification is crucial for obtaining relevant safety and experimental data.

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## References

- [1. MAXAM ANNOUNCES A NEW LARGE HAULAGE TIRE – THE MS453 - Tradelink Publications \[mqworld.com\]](#)
- [2. maxamtire.com \[maxamtire.com\]](#)
- [3. MS453 – Maxam \[maxamtyre.co.za\]](#)
- [4. maxamtire.com \[maxamtire.com\]](#)
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